

Thermogravimetric analysis of {2-[(2,5-Dimethyl-phenylamino)-methyl]-phenyl}-methanol

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Compound of Interest

Compound Name: {2-[(2,5-Dimethyl-phenylamino)-methyl]-phenyl}-methanol

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An In-Depth Technical Guide to the Thermogravimetric Analysis of **{2-[(2,5-Dimethyl-phenylamino)-methyl]-phenyl}-methanol**

Authored by: A Senior Application Scientist Abstract

This technical guide provides a comprehensive framework for the thermogravimetric analysis (TGA) of **{2-[(2,5-Dimethyl-phenylamino)-methyl]-phenyl}-methanol** (CAS No. 356538-93-7).^[1] Designed for researchers, scientists, and drug development professionals, this document moves beyond a standard protocol to deliver an in-depth understanding of the methodology, data interpretation, and the causal reasoning behind experimental choices. We will explore the compound's intrinsic thermal properties, predict its decomposition pathways, and establish a robust, self-validating protocol for its characterization. The insights derived from TGA are critical for determining the thermal stability, a key parameter in assessing the viability of active pharmaceutical ingredients (APIs) and other advanced materials during development, manufacturing, and storage.

Introduction to the Analyte and the Method Compound Profile: **{2-[(2,5-Dimethyl-phenylamino)-methyl]-phenyl}-methanol**

The target analyte is a complex organic molecule featuring several key functional groups that dictate its chemical behavior and thermal stability. Its structure consists of a central phenyl ring substituted with both a methanol group (-CH₂OH) and a (2,5-dimethyl-phenylamino)-methyl group [-CH₂-NH-(C₆H₃(CH₃)₂)].

- IUPAC Name: **{2-[(2,5-Dimethyl-phenylamino)-methyl]-phenyl}-methanol**
- CAS Number: 356538-93-7
- Molecular Formula: C₁₆H₁₉NO
- Molecular Weight: 241.33 g/mol

The presence of a secondary aromatic amine, a primary alcohol, and multiple methyl-substituted aromatic rings suggests a multi-stage thermal decomposition profile. The relative weakness of the C-N bond in the benzylamine-like linkage is a probable initiation point for thermal degradation.

The Critical Role of Thermogravimetric Analysis (TGA)

Thermogravimetric analysis (TGA) is a cornerstone technique in thermal analysis that measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere.^[2] This measurement provides invaluable quantitative and qualitative information about the physical and chemical phenomena of a material, including its thermal stability, decomposition kinetics, and composition.^{[2][3][4]} For a pharmaceutical candidate or advanced material, establishing the upper-temperature limit of stability is a non-negotiable aspect of its development, directly impacting its shelf-life, processing parameters, and safety profile.^[5]

Predicted Thermal Decomposition Mechanism

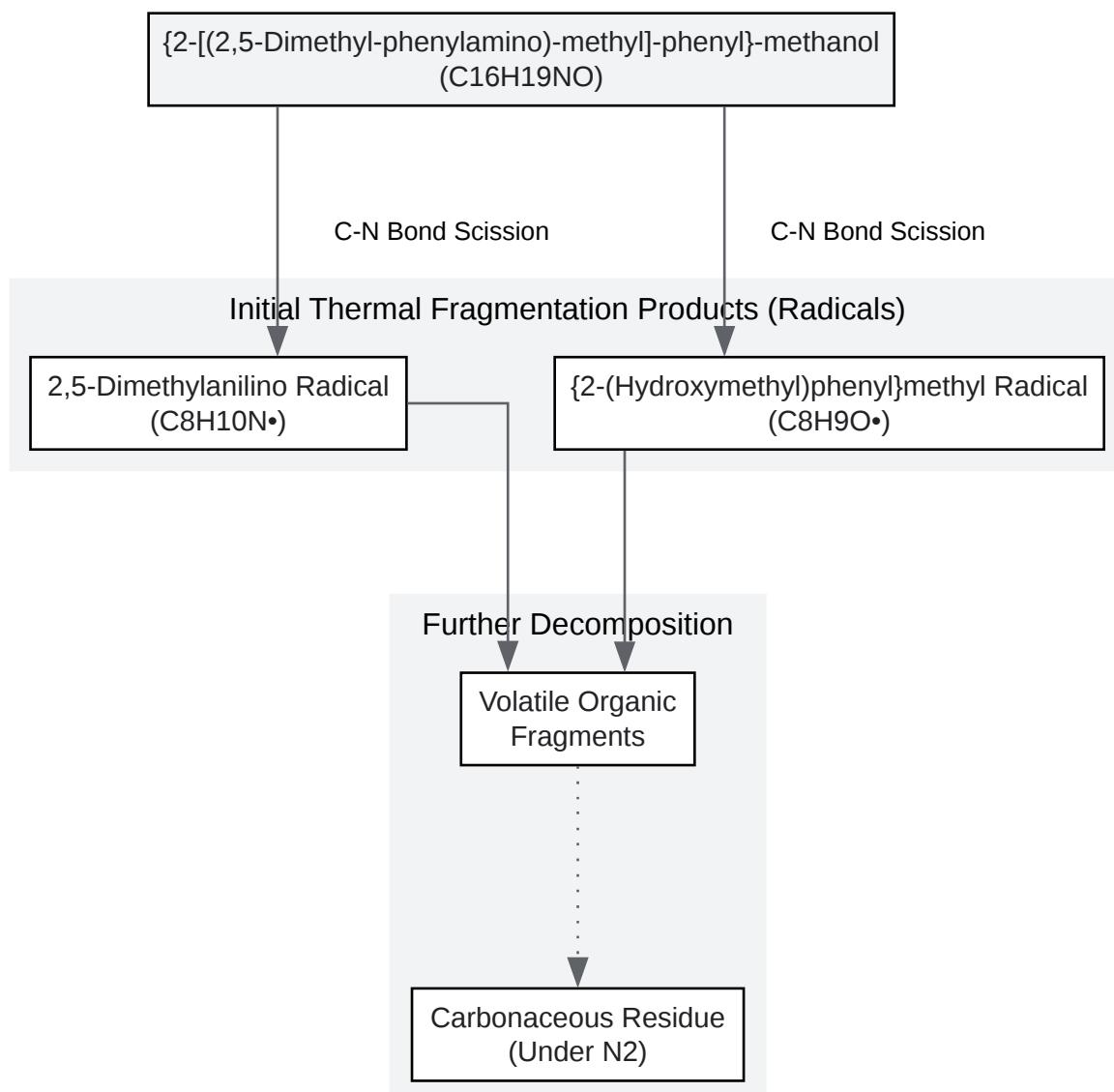
Understanding the molecular structure allows for an expert prediction of its behavior under thermal stress. The decomposition of **{2-[(2,5-Dimethyl-phenylamino)-methyl]-phenyl}-methanol** is likely to be a multi-step process initiated at the weakest bonds.

- Initial Bond Cleavage (Nitrogen Atmosphere): The C-N bond between the methylene bridge and the nitrogen atom is predicted to be the most labile. Studies on the thermal decomposition of N-alkylanilines and aromatic amine-based polymers indicate that C-N bond

scission is a primary degradation pathway.[6][7][8] This initial fragmentation would likely yield two primary radical species: a 2,5-dimethylanilino radical and a {2-(hydroxymethyl)phenyl}methyl radical.

- Secondary Fragmentation: These initial radicals will undergo further complex reactions, including hydrogen abstraction, rearrangement, and fragmentation of the aromatic rings at much higher temperatures. The benzyl alcohol moiety may also undergo dehydration.
- Influence of Atmosphere (Oxidative vs. Inert):
 - Inert (N₂): In a nitrogen atmosphere, the decomposition is purely thermal (pyrolysis). The process typically occurs at higher temperatures and may result in a stable carbonaceous residue.
 - Oxidative (Air): In the presence of air, thermo-oxidative degradation occurs. This process is often initiated at lower temperatures due to oxidative reactions. The organic material is expected to decompose more completely, resulting in a significantly lower final residual mass compared to pyrolysis in nitrogen.

Below is a diagram illustrating the logical flow of the predicted primary decomposition step.



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Caption: Predicted initial step in the thermal decomposition pathway.

Experimental Protocol: A Self-Validating System

This protocol is designed to ensure accuracy, reproducibility, and trustworthiness, incorporating system suitability checks.

Instrumentation and Calibration

- Instrument: A calibrated thermogravimetric analyzer (e.g., Netzsch TG 209 F1, TA Instruments Q500, or equivalent).
- Balance Verification: Prior to the experiment, verify the balance sensitivity using certified calibration weights.
- Temperature Calibration: Calibrate the furnace temperature using certified magnetic standards (e.g., Curie point standards) or melting point standards as per instrument guidelines and ASTM E1582.

Sample Preparation

- Ensure the analyte sample is homogenous and representative of the batch.
- Accurately weigh 5–10 mg of the sample into a clean, tared ceramic or platinum crucible. A smaller sample size minimizes thermal gradients within the sample.
- Record the exact initial mass (m_0).

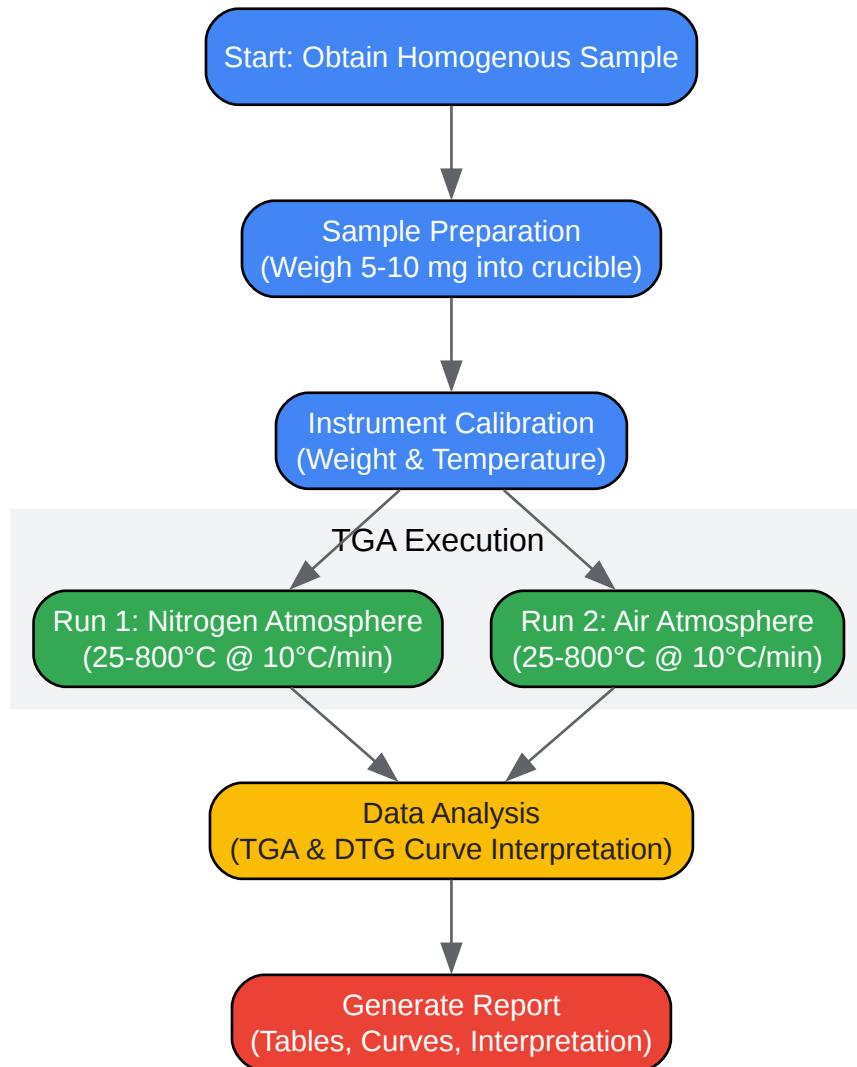
TGA Experimental Parameters

The causality behind parameter selection is critical for obtaining meaningful data.

Parameter	Recommended Value	Rationale / Justification
Temperature Range	25 °C to 800 °C	Provides a comprehensive profile from ambient temperature through complete decomposition for most organic molecules.
Heating Rate (β)	10 °C/min	A standard rate that offers a good balance between resolution of thermal events and experimental time. Slower rates can improve resolution of overlapping events, while faster rates can shift decomposition to higher temperatures.[5]
Purge Gas	High Purity Nitrogen (99.995%)	Run 1: Creates an inert atmosphere to study the intrinsic thermal stability (pyrolysis) without oxidative effects.
Dry Air (Zero Grade)		Run 2: Creates an oxidative atmosphere to assess the material's stability in a process or storage environment exposed to air.
Gas Flow Rate	20–50 mL/min	Ensures efficient removal of volatile decomposition products from the furnace and prevents their secondary reactions or condensation.
Crucible Type	Alumina or Platinum	Chemically inert at high temperatures and provide good thermal conductivity.

Experimental Workflow Diagram

The following diagram outlines the logical flow of the complete experimental procedure.



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Caption: Step-by-step experimental workflow for TGA analysis.

Data Analysis, Interpretation, and Presentation

The output of a TGA experiment is a thermogram (TGA curve) plotting percent mass loss vs. temperature. The first derivative of this curve (DTG curve) plots the rate of mass loss vs. temperature, where peaks indicate the temperature of the maximum rate of decomposition (T_p).

Key Parameters to Report

- T_{onset} (Onset Temperature): The temperature at which significant mass loss begins. It is a primary indicator of thermal stability.
- $T_{d5\%}$ / $T_{d10\%}$: The temperatures at which 5% or 10% mass loss has occurred. These are common industry metrics for comparing material stability.
- T_p (Peak Decomposition Temperature): The temperature of the maximum rate of mass loss, obtained from the peak of the DTG curve. For multi-step decompositions, each step will have a distinct T_p .
- % Mass Loss (Δm): The percentage of mass lost during a specific decomposition step. This can be correlated with the loss of specific functional groups or molecules (e.g., water, side chains).
- % Residue: The percentage of mass remaining at the end of the experiment (e.g., at 800 °C).

Hypothetical Data Summary

Based on the compound's structure, a plausible set of results is summarized below. This table serves as a template for presenting actual experimental data.

Parameter	Nitrogen Atmosphere (Predicted)	Air Atmosphere (Predicted)
T_{onset}	~280 - 300 °C	~250 - 270 °C
$T_{d5\%}$	~295 °C	~265 °C
Decomposition Steps	2-3 Steps	2-3 Steps
Step 1 T_p	~320 °C	~290 °C
Step 2 T_p	~450 °C	~480 °C (Oxidative)
% Residue @ 800°C	15 - 25% (Carbonaceous)	< 2% (Complete Combustion)

Interpreting the Thermograms

- TGA Curve (Mass vs. Temp): A sharp, single-step drop indicates a simple, one-step decomposition. A multi-step curve, as expected for this molecule, indicates a more complex degradation process where different parts of the molecule decompose at different temperatures.
- DTG Curve (Rate of Mass Loss vs. Temp): The DTG curve is crucial for resolving overlapping decomposition events that may appear as a single, broad transition in the TGA curve.^[3] The number of peaks corresponds to the number of distinct decomposition steps.

Conclusion

This guide has established a comprehensive and scientifically rigorous approach to the thermogravimetric analysis of **{2-[(2,5-Dimethyl-phenylamino)-methyl]-phenyl}-methanol**. By grounding the experimental protocol in the fundamental principles of thermal decomposition and the specific chemistry of the analyte, researchers can generate high-quality, trustworthy data. The outlined methodology, from instrument calibration to detailed data analysis, provides a clear path to determining the critical thermal stability parameters of this compound. This information is essential for making informed decisions throughout the research, development, and quality control lifecycle in the pharmaceutical and chemical industries.

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